

4-Bromo-2-fluorobiphenyl as a building block in medicinal chemistry

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Compound of Interest

Compound Name: 4-Bromo-2-fluorobiphenyl

Cat. No.: B126189

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Application Notes: 4-Bromo-2-fluorobiphenyl in Medicinal Chemistry

Introduction

4-Bromo-2-fluorobiphenyl is a halogenated aromatic hydrocarbon that serves as a crucial building block in organic synthesis and medicinal chemistry.[1] Its structure, featuring a biphenyl core with bromine and fluorine substituents, provides a versatile scaffold for constructing complex molecules. The presence of the bromine atom at the 4-position and a fluorine atom at the 2-position creates specific reactivity and conformational properties, making it an ideal starting material for synthesizing a range of bioactive compounds.[1] This compound is particularly noted as a key intermediate in the preparation of non-steroidal anti-inflammatory drugs (NSAIDs) and other therapeutic agents.[2][3]

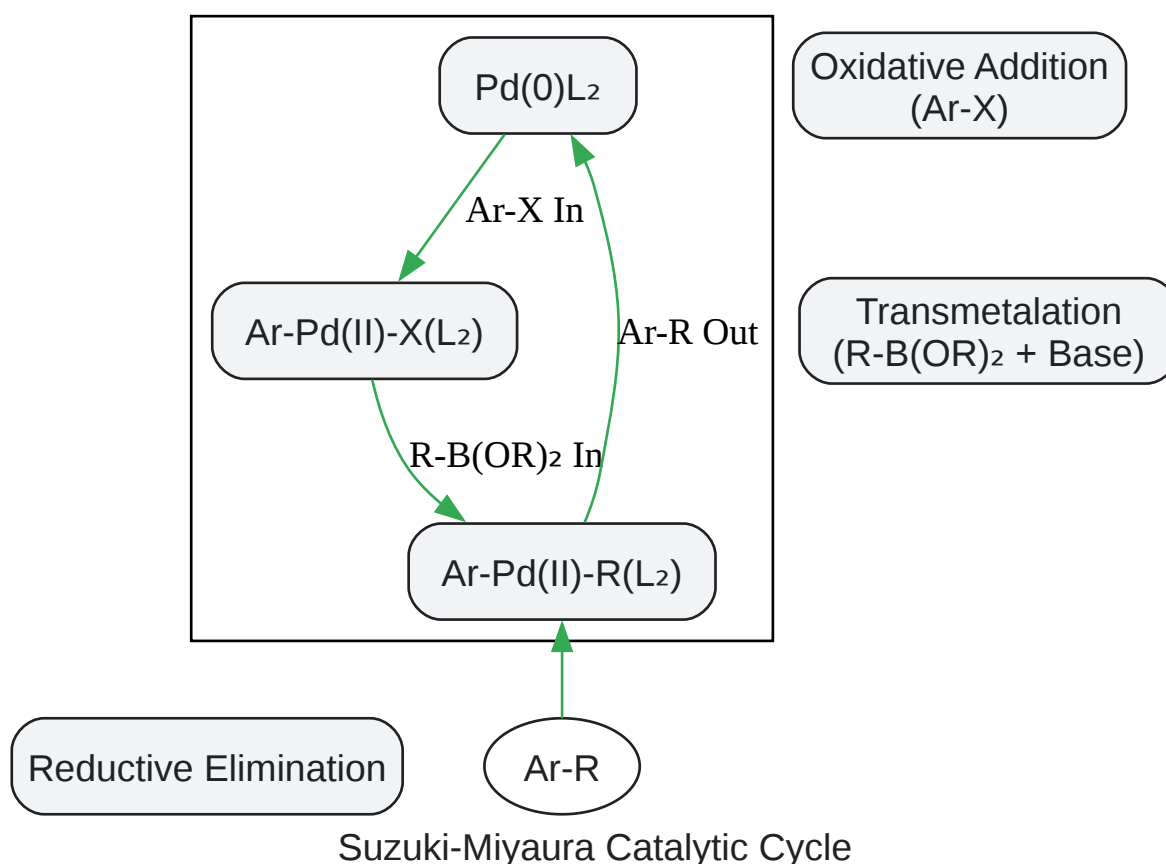
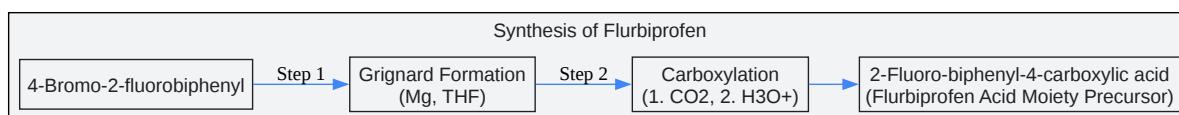
Chemical Properties:

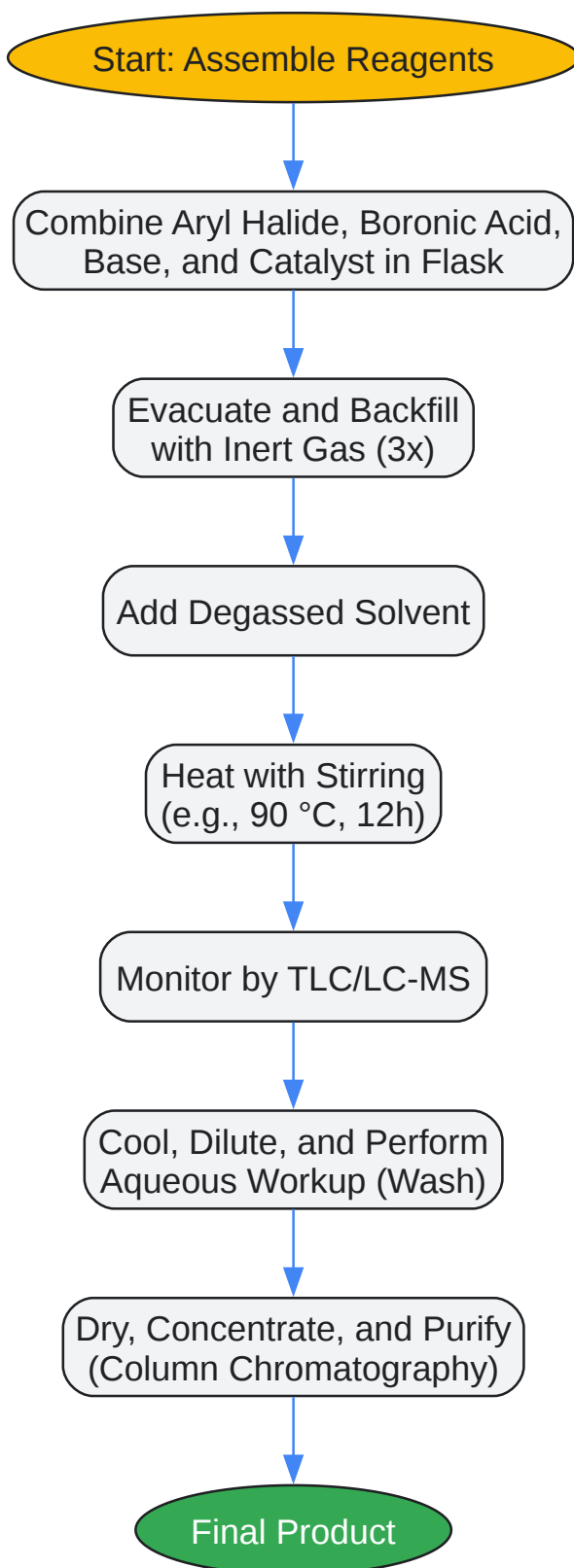
- Molecular Formula: $C_{12}H_8BrF$ [4]
- Molecular Weight: 251.09 g/mol [4]
- Appearance: White to light yellow or pale yellow crystalline solid.[2][3]
- CAS Number: 41604-19-7[5]

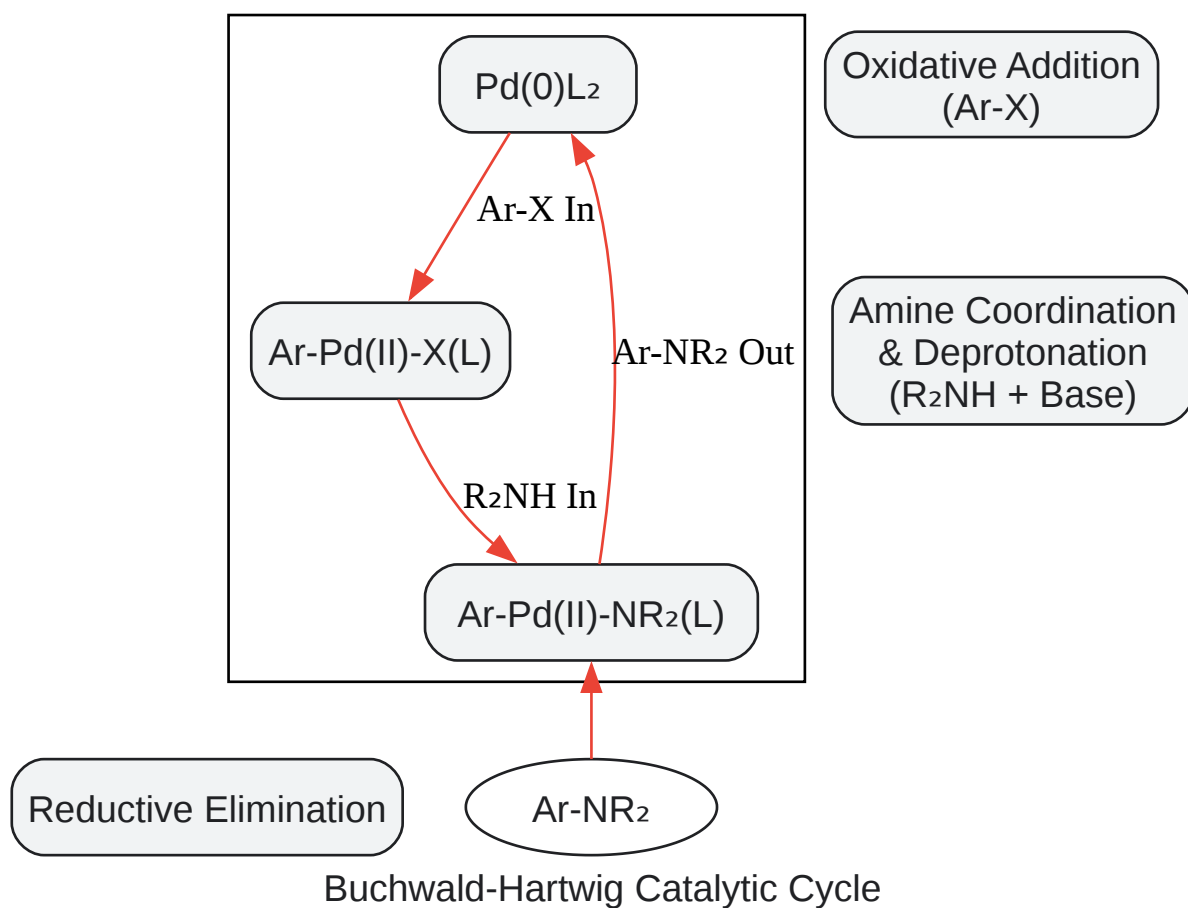
The strategic placement of the fluorine atom influences the molecule's electronic properties and can enhance the pharmacological profile of the final drug product, affecting aspects like metabolic stability and binding affinity.[6] The bromine atom provides a reactive handle for various cross-coupling reactions, enabling the facile introduction of diverse functionalities.

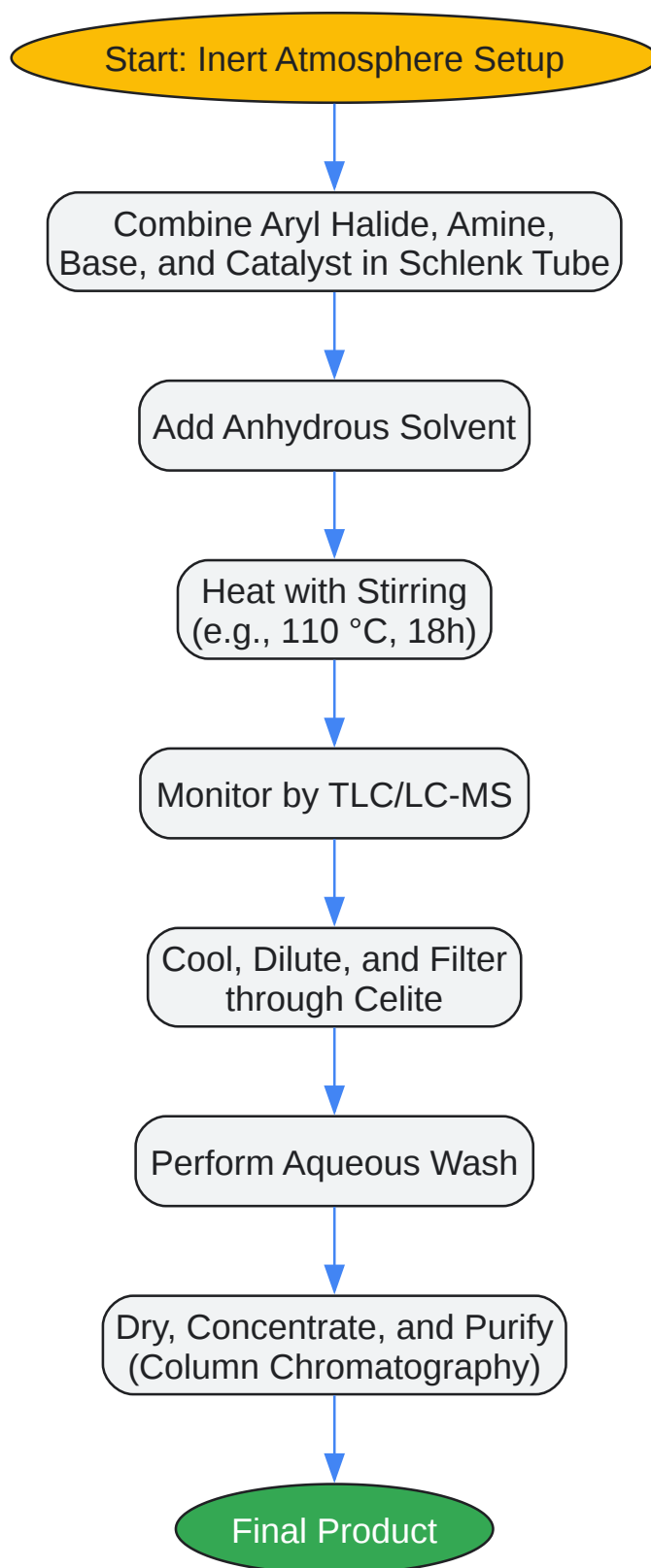
Key Applications in Drug Synthesis

The primary application of **4-Bromo-2-fluorobiphenyl** in medicinal chemistry is as a precursor for the synthesis of Flurbiprofen, a widely used NSAID.[3][5] It is also used as an intermediate for other active compounds, such as Tazarotene.[3]









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